

A Guide to the Safe Disposal of Sodium 2-oxopropanoate-13C

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Compound of Interest

Compound Name: Sodium 2-oxopropanoate-13C

Cat. No.: B039579

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **Sodium 2-oxopropanoate-13C**, ensuring compliance with safety regulations and the protection of laboratory personnel and the environment.

Immediate Safety and Handling Precautions

Before beginning any disposal procedures, it is imperative to handle **Sodium 2-oxopropanoate-13C** with the appropriate personal protective equipment (PPE). According to safety data sheets, this compound may cause an allergic skin reaction and serious eye irritation.^{[1][2][3]}

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side-shields, and a lab coat. In case of dust, use a suitable respirator.^[1]
- Ventilation: Ensure that the handling and collection of waste occur in a well-ventilated area.
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.^{[1][2]} Wash hands thoroughly after handling.^{[1][2]} Contaminated work clothing should not be allowed out of the workplace.^{[1][2]}

Spill and Emergency Procedures

In the event of a spill, prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses. For containment, absorb solutions with a finely-powdered liquid-binding material such as diatomite or universal binders. Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to the procedures outlined below.^[1]

Physicochemical and Hazard Information

The following table summarizes key quantitative data for **Sodium 2-oxopropanoate-13C**.

Property	Value	Reference
Chemical Formula	$C_2^{13}CH_3NaO_3$	MedChemExpress Safety Data Sheet ^[1]
Molecular Weight	111.04 g/mol	MedChemExpress Safety Data Sheet ^[1]
CAS Number	124052-04-6	MedChemExpress Safety Data Sheet ^[1]
Appearance	Solid	InvivoChem
Melting Point	>300°C	InvivoChem
GHS Hazard Statements	H317: May cause an allergic skin reaction.H319: Causes serious eye irritation.	MedChemExpress Safety Data Sheet ^[1]

Step-by-Step Disposal Protocol

The disposal of **Sodium 2-oxopropanoate-13C** must be conducted in accordance with local, state, and federal regulations. The following is a general procedural guide.

Step 1: Waste Identification and Segregation

- Characterize the Waste: Identify the waste as **Sodium 2-oxopropanoate-13C**. Note any contamination with other chemicals, which may alter the disposal procedure.

- Segregate Waste Streams: Do not mix **Sodium 2-oxopropanoate-13C** waste with other incompatible waste streams. It should be collected in a designated container.

Step 2: Containerization

- Select an Appropriate Container: Use a clearly labeled, leak-proof container that is compatible with the chemical. The original container is often a suitable choice.
- Labeling: The container must be clearly labeled with the full chemical name, "**Sodium 2-oxopropanoate-13C**," and any associated hazard symbols.

Step 3: Storage

- Secure Storage: Store the waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- Container Integrity: Keep the container tightly closed and inspect it regularly for any leaks or damage.

Step 4: Arrange for Disposal

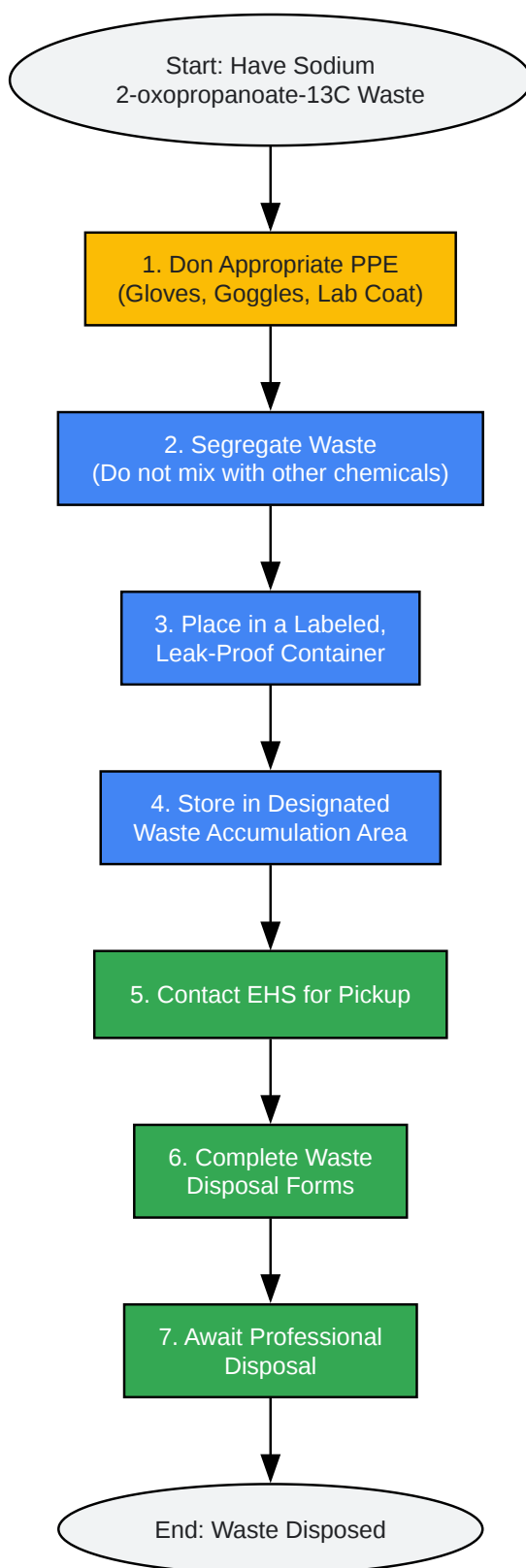
- Contact Environmental Health and Safety (EHS): Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.
- Documentation: Complete any required waste disposal forms or manifests as instructed by your EHS office.

Step 5: Decontamination

- Decontaminate Equipment: Thoroughly decontaminate any equipment and surfaces that have come into contact with **Sodium 2-oxopropanoate-13C** using an appropriate solvent, such as alcohol.
- Dispose of Contaminated Materials: Any materials used for decontamination, such as wipes or absorbents, should also be disposed of as chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Sodium 2-oxopropanoate-13C**.



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Caption: Disposal workflow for **Sodium 2-oxopropanoate-13C**.

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